

Diphenyl Malonate: Core Physicochemical Properties

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Compound of Interest

Compound Name: Diphenyl malonate

Cat. No.: B154623

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This document provides essential physicochemical data for **diphenyl malonate**, a chemical compound frequently utilized in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Molecular Data

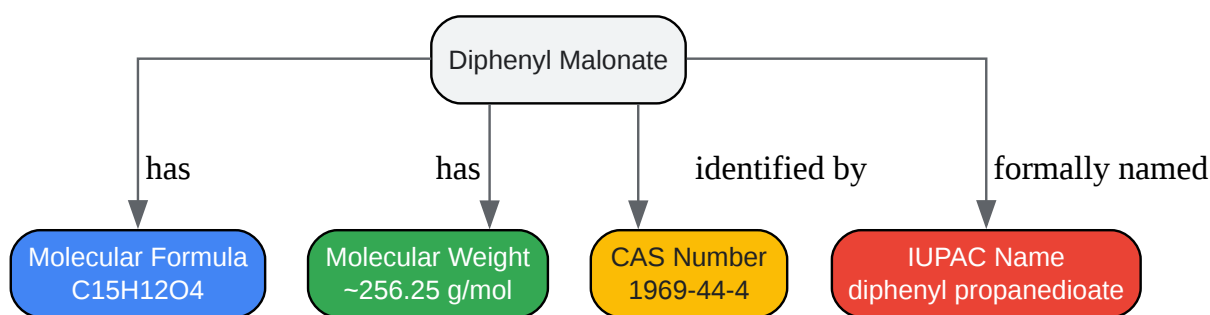
Diphenyl malonate is the diphenyl ester of malonic acid. Its fundamental molecular properties are summarized below.

Parameter	Value
Molecular Formula	C ₁₅ H ₁₂ O ₄ [1][2][3][4]
Molecular Weight	256.25 g/mol [2][3]
Alternate Molecular Weight	256.258 g/mol [1][5]

Note: The minor variation in molecular weight values is attributable to differences in the atomic weight data used for calculation by various sources.

Structural and Identification Data

To facilitate the unequivocal identification of **diphenyl malonate**, the following diagram outlines the relationship between its common identifiers and its molecular structure.



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References

- 1. Diphenyl malonate | lookchem [lookchem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. bocsci.com [bocsci.com]
- 4. pschemicals.com [pschemicals.com]
- 5. chemsynthesis.com [chemsynthesis.com]
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